

Technical Guide: Physicochemical Properties of Methyl 5-oxohept-6-enoate

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Compound of Interest

Compound Name: Methyl 5-oxohept-6-enoate

Cat. No.: B15478925

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Abstract

This technical guide provides a summary of the known physicochemical properties of **Methyl 5-oxohept-6-enoate** (CAS No. 34990-33-5). Due to a lack of specific experimental data in publicly available literature and chemical databases for this compound, this document focuses on its fundamental molecular characteristics. Furthermore, it furnishes detailed, generalized experimental protocols for the determination of key physical properties applicable to liquid esters. This guide is intended to serve as a foundational resource for researchers working with this compound or similar unsaturated keto-esters.

Introduction

Methyl 5-oxohept-6-enoate is an organic compound featuring both a ketone and an ester functional group, along with a terminal double bond.^[1] Its structure suggests potential as an intermediate in various organic syntheses. A comprehensive search of scientific literature and chemical databases did not yield specific experimentally determined physical properties such as boiling point, melting point, density, or refractive index for this compound. The information presented herein is based on its molecular formula and structure.

Molecular and Chemical Data

While specific experimental physical properties are not readily available, the fundamental molecular data for **Methyl 5-oxohept-6-enoate** has been established. This information is summarized in the table below.

Property	Value	Source
CAS Number	34990-33-5	[1]
Molecular Formula	C ₈ H ₁₂ O ₃	[1]
Molecular Weight	156.18 g/mol	[1]
IUPAC Name	methyl 5-oxohept-6-enoate	[1]
Canonical SMILES	<chem>COC(=O)CCCC(=O)C=C</chem>	[1]
InChI Key	ONGNQDROOOWKJT-UHFFFAOYSA-N	[1]

General Experimental Protocols for Physical Property Determination

The following sections detail generalized experimental procedures for determining the primary physical properties of a liquid organic compound such as **Methyl 5-oxohept-6-enoate**.

Determination of Boiling Point

The boiling point of a liquid is a key indicator of its volatility and purity. A common method for its determination on a small scale is the micro boiling point or Siwoloboff method.

Protocol:

- **Sample Preparation:** A small amount of the liquid sample (a few drops) is placed in a small-diameter test tube or a melting point capillary tube that is sealed at one end.
- **Capillary Inversion:** A second, smaller capillary tube, sealed at one end, is inverted and placed inside the first tube containing the sample.

- **Heating:** The assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or a melting point apparatus with a heating block.
- **Observation:** As the sample is heated, a stream of bubbles will emerge from the inverted capillary. The heat is then carefully reduced or removed.
- **Boiling Point Determination:** The temperature at which the bubbling stops and the liquid just begins to enter the inverted capillary tube is recorded as the boiling point. This corresponds to the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- **Replicates:** The procedure should be repeated at least two more times, and the average of the consistent readings should be taken as the final boiling point.

Determination of Density

The density of a liquid can be determined accurately using a pycnometer or, more simply, by measuring the mass of a known volume.

Protocol:

- **Apparatus Preparation:** A clean, dry volumetric flask or a pycnometer of a known volume (e.g., 1 mL or 5 mL) is used.
- **Mass of Empty Container:** The mass of the empty, dry flask or pycnometer is accurately measured on an analytical balance.
- **Filling:** The container is carefully filled with the liquid sample up to the calibration mark, ensuring there are no air bubbles.
- **Mass of Filled Container:** The mass of the container filled with the liquid is accurately measured.
- **Temperature Control:** The temperature of the liquid should be recorded as density is temperature-dependent.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated by dividing the

mass of the liquid by its known volume.

- Density (ρ) = (Mass_{filled} - Mass_{empty}) / Volume

Determination of Refractive Index

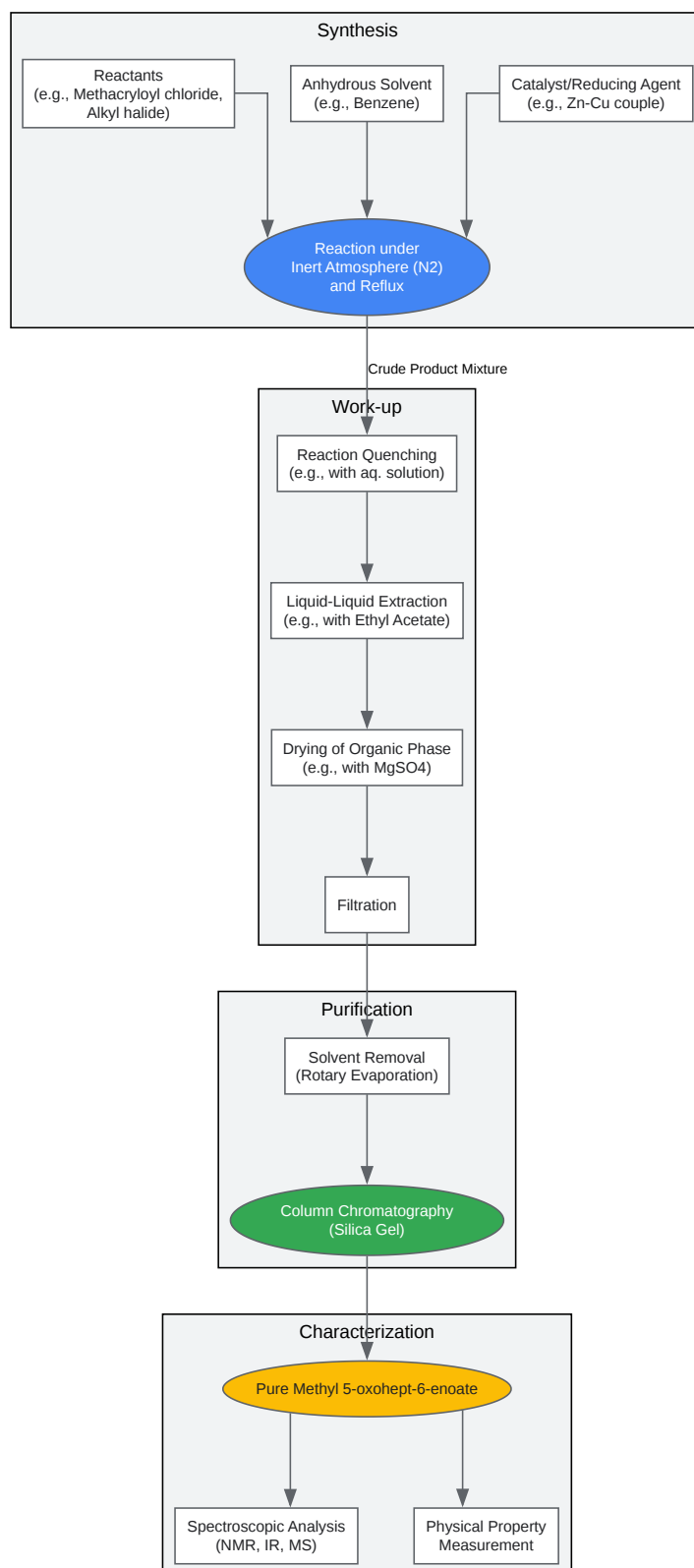
The refractive index is a measure of how much light bends as it passes through a substance and is a characteristic property that is also indicative of purity. It is measured using a refractometer.

Protocol:

- Instrument Calibration: The refractometer is calibrated using a standard of known refractive index, often distilled water.
- Sample Application: A few drops of the liquid sample are placed on the clean, dry prism of the refractometer.
- Measurement: The prism is closed, and the light source is activated. The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Reading: The refractive index value is read from the instrument's scale.
- Temperature Correction: The temperature of the measurement is crucial and should be recorded. If the measurement temperature deviates from the standard reference temperature (usually 20°C), a correction factor may need to be applied.
- Cleaning: After the measurement, the prism is thoroughly cleaned with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue.

Visualization of a General Synthetic Workflow

As no specific signaling pathways involving **Methyl 5-oxohept-6-enoate** were identified, the following diagram illustrates a generalized workflow for the synthesis and purification of such a compound, based on common organic chemistry techniques.



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A general workflow for the synthesis and characterization of an organic ester.

Conclusion

While specific, experimentally verified physical property data for **Methyl 5-oxohept-6-enoate** remains elusive in the current body of scientific literature, this guide provides the foundational molecular information and establishes a framework for the experimental determination of its key physical characteristics. The provided protocols are robust, standard methods in organic chemistry and are suitable for application to this and similar compounds. Researchers are encouraged to perform these measurements to contribute to the characterization of this molecule.

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References

- 1. Buy Methyl 5-oxohept-6-enoate | 34990-33-5 [smolecule.com]
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